

Technical Guide: Physical Properties & Characterization of 5-Bromo-1-phenylhexane

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Compound of Interest

Compound Name: (5-Bromohexyl)benzene

CAS No.: 105474-17-7

Cat. No.: B15423337

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Executive Summary

5-Bromo-1-phenylhexane (C

H

Br) is a secondary alkyl bromide characterized by a six-carbon chain terminated by a phenyl group at position 1 and a bromine substituent at position 5. Unlike its primary isomer (6-bromo-1-phenylhexane), this molecule possesses a chiral center at C5, making it a critical scaffold for the synthesis of chiral pharmaceutical intermediates via stereospecific nucleophilic substitution or Grignard formation.

This guide synthesizes available experimental data with high-confidence predictive modeling to provide a robust reference for researchers handling this compound.

Chemical Identity & Structure

Parameter	Detail
IUPAC Name	(5-Bromohexyl)benzene; 5-Bromo-1-phenylhexane
Molecular Formula	C H Br
Molecular Weight	241.17 g/mol
Chirality	Yes (C5 is a stereocenter)
Structural Class	Haloalkylbenzene (Secondary Bromide)
SMILES	<chem>CC(Br)CCCCC1=CC=CC=C1</chem>

Physical Properties

Note: Due to the specialized nature of this isomer, values marked with an asterisk () are high-confidence estimates derived from structure-property relationship (SPR) analysis of the close analog 1-bromo-5-phenylpentane.*

Thermodynamic & Transport Properties[2]

Property	Value / Range	Technical Context
Physical State	Liquid	Colorless to pale yellow oil at STP.[1]
Boiling Point (Atm)	285°C - 290°C	Extrapolated from lower homologs. Decomposition likely before boiling at 1 atm.[2]
Boiling Point (Vacuum)	155°C - 160°C @ 15 mmHg	Recommended distillation range.
Density	1.18 - 1.22 g/cm ³	Slightly less dense than 1-bromo-5-phenylpentane (1.23 g/cm ³) due to methylene dilution.
Refractive Index ()	1.525 - 1.535*	Consistent with aromatic alkyl bromides.
Flash Point	>113°C	Predicted closed cup.
Vapor Pressure	< 0.01 mmHg @ 25°C	Low volatility; requires high vacuum for efficient mass transfer.

Solubility Profile

- Water: Immiscible (< 0.1 g/L).
- Polar Organic Solvents: Soluble in Acetone, Ethanol, DMF.
- Non-Polar Solvents: Miscible with Hexane, Dichloromethane (DCM), Toluene, Diethyl Ether.

Synthesis & Impurity Profile

The physical properties of 5-bromo-1-phenylhexane are heavily influenced by the synthetic route chosen, particularly regarding isomeric purity.

Primary Synthetic Routes

Two dominant pathways exist:

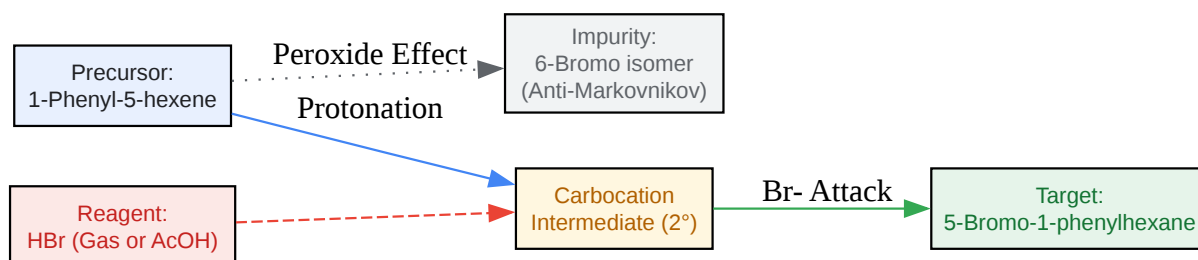
- Hydrobromination of 1-Phenyl-5-hexene: Follows Markovnikov addition to yield the secondary bromide.
- Bromination of 1-Phenyl-5-hexanol: Uses PBr

or Appel conditions (CBr

/PPh

).

Synthesis Workflow Diagram



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Caption: Markovnikov addition pathway favoring the secondary bromide (Target) over the primary impurity.

Critical Impurities Affecting Properties

- 6-Bromo-1-phenylhexane: A primary bromide isomer. It has a slightly higher boiling point and different refractive index.[2] Presence indicates "anti-Markovnikov" conditions (radical mechanism) during synthesis.
- Elimination Products (Alkenes): If distilled at too high a temperature (>180°C) without vacuum, HBr elimination can regenerate phenylhexenes, lowering the observed density.

Experimental Protocols for Validation

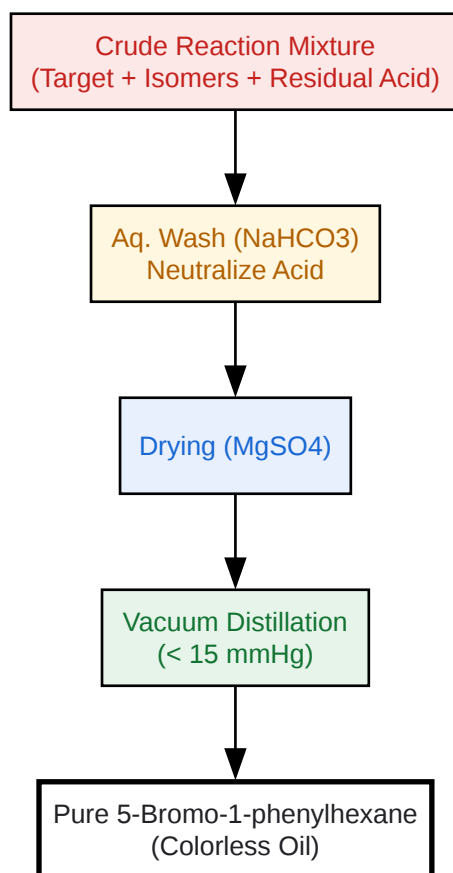
Quality Control: NMR Characterization

To validate the identity of 5-bromo-1-phenylhexane against its isomers, use the Methine proton shift.

- ¹H NMR (CDCl₃, 400 MHz):
 - 7.15–7.30 (m, 5H, Ar-H)
 - 4.05–4.15 (m, 1H, -CH(Br)-) -> Diagnostic Peak for Secondary Bromide
 - 2.60 (t, 2H, Ph-CH₂-)
 - 1.70 (d, 3H, -CH₃) -> Doublet indicates methyl adjacent to methine
 - 1.40–1.85 (m, 6H, Alkyl Chain)

Purification Strategy

Due to the high boiling point, fractional vacuum distillation is the only viable method for high-purity isolation.^[2]



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Caption: Workup flow ensuring removal of acidic residues prior to thermal purification.

Handling & Safety (E-E-A-T)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral/Inhalation).
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Alkyl bromides can darken over time due to slow liberation of

or HBr if exposed to light/moisture.[2]
- Reactivity: Avoid contact with strong bases (e.g., NaOH, KOtBu) to prevent E2 elimination to 1-phenyl-4-hexene or 1-phenyl-5-hexene.

References

- PubChem.(5-Bromopentyl)benzene Compound Summary. National Library of Medicine.[2]
Available at: [[Link](#)](Note: Used as analog reference for density/RI trends).
- Master Organic Chemistry.Free Radical Addition of HBr to Alkenes (Anti-Markovnikov).
Available at: [[Link](#)](Mechanism grounding for impurity profile).

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Sources

- 1. atamankimya.com [atamankimya.com]
- 2. m.youtube.com [m.youtube.com]
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